

A Comprehensive Safety & Handling Guide for 2-Bromo-5-iodopyrazine

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyrazine

CAS No.: 622392-04-5

Cat. No.: B1288987

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This guide provides an in-depth analysis of the material safety and handling protocols for **2-Bromo-5-iodopyrazine** (CAS No. 622392-04-5). Designed for researchers, chemists, and drug development professionals, this document moves beyond a standard safety data sheet (SDS) to deliver field-proven insights and the causal reasoning behind critical safety procedures. As a key heterocyclic building block, **2-Bromo-5-iodopyrazine**'s utility in the synthesis of novel pharmaceutical and agrochemical compounds is significant.^[1] Its dihalogenated structure offers versatile reactivity for cross-coupling and functionalization reactions, but this same reactivity necessitates a rigorous and informed approach to its handling to ensure personnel safety and experimental integrity.

Section 1: Chemical & Physical Identity

A foundational understanding of a compound's physical properties is the first step in a robust risk assessment. **2-Bromo-5-iodopyrazine** is a solid at room temperature, appearing as a white to light yellow crystalline powder.^[2] Its relatively high melting point is indicative of strong intermolecular forces, influenced by the pyrazine ring's conjugated structure and the presence of heavy halogen atoms.^[2] While poorly soluble in water, it exhibits considerable solubility in common organic solvents such as dichloromethane, chloroform, and tetrahydrofuran.^[2]

Property	Value	Source
CAS Number	622392-04-5	[3]
Molecular Formula	C ₄ H ₂ BrIN ₂	[1][4]
Molar Mass	284.88 g/mol	[4]
Appearance	White to light yellow powder/crystalline solid	[2]
Melting Point	95-97 °C	[4]
Boiling Point	273.7 ± 35.0 °C (Predicted)	[4]
Density	2.495 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Poor in water; Soluble in various organic solvents	[2]

Section 2: Hazard Identification and GHS Classification

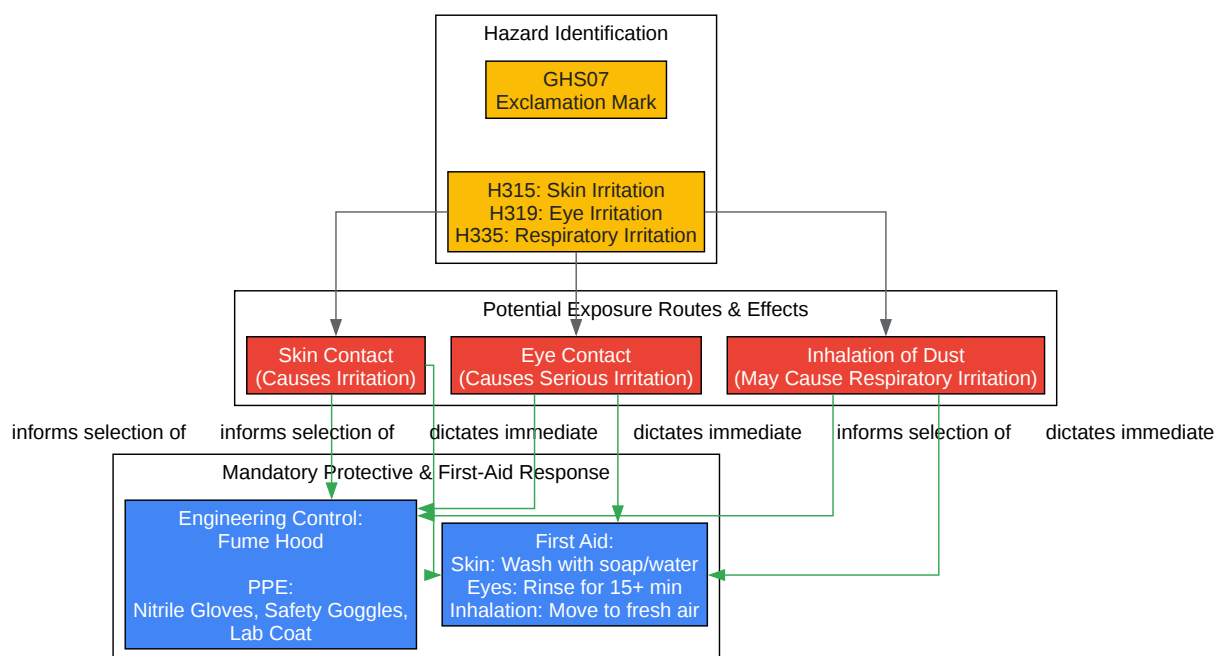
2-Bromo-5-iodopyrazine is classified under the Globally Harmonized System (GHS) as a hazardous substance requiring specific precautions.[5] The primary hazards are irritant in nature, affecting the skin, eyes, and respiratory system.[6] Understanding these classifications is not merely a regulatory formality; it directly informs the engineering controls and personal protective equipment (PPE) required for safe handling.

GHS Classification Summary:

- Signal Word: Warning[6]
- Pictogram: GHS07 (Exclamation Mark)[5]
- Hazard Statements:
 - H315: Causes skin irritation.[3][6]
 - H319: Causes serious eye irritation.[3][6]

- H335: May cause respiratory irritation.[3][6]

The following diagram outlines the logical flow from hazard identification to the necessary protective response.



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Caption: GHS Hazard Profile and Corresponding Safety Response Flowchart.

Section 3: The Principle of ALARA in Handling Halogenated Heterocycles

The irritant properties of **2-Bromo-5-iodopyrazine** are characteristic of many halogenated aromatic compounds.^[7] The electron-withdrawing nature of the halogens and the nitrogen atoms in the pyrazine ring can render the molecule reactive towards biological nucleophiles, such as amino acid residues in skin and eye proteins, leading to an irritant response. Therefore, the guiding principle for handling this compound must be ALARA (As Low As Reasonably Achievable). This principle dictates that all exposures should be minimized through a multi-layered safety approach encompassing engineering controls, administrative procedures, and personal protective equipment.

Section 4: Standard Operating Procedure (SOP) for Laboratory Use

A self-validating protocol is one where safety is integrated into the workflow, not treated as an afterthought. The following SOP provides a step-by-step methodology for the safe handling of **2-Bromo-5-iodopyrazine** in a laboratory setting.

1. Engineering Controls & Preparation:

- **Primary Control:** All manipulations of **2-Bromo-5-iodopyrazine** solid, including weighing and transfers, **MUST** be conducted within a certified chemical fume hood to prevent inhalation of dust particles.^{[7][8]}
- **Work Area:** Ensure the fume hood is clean and uncluttered. Prepare all necessary glassware, reagents, and a designated, labeled hazardous waste container for halogenated organic waste before starting.^{[7][9]}

2. Personal Protective Equipment (PPE) Selection:

- **Eye Protection:** Chemical safety goggles are mandatory to protect against dust and potential splashes.^{[7][10]}
- **Hand Protection:** Wear chemical-resistant nitrile gloves. Given that nitrile gloves can have a finite breakthrough time, especially with organic solvents, it is good practice to double-glove

and to change gloves immediately if contamination is suspected.[7][9]

- Body Protection: A standard laboratory coat, fully buttoned, and closed-toe shoes are required to protect the skin.[10]
- Respiratory Protection: When used within a fume hood, additional respiratory protection is typically not required. An N95 dust mask or a respirator with appropriate cartridges should be available for emergency situations like a large spill outside of the hood.[7]

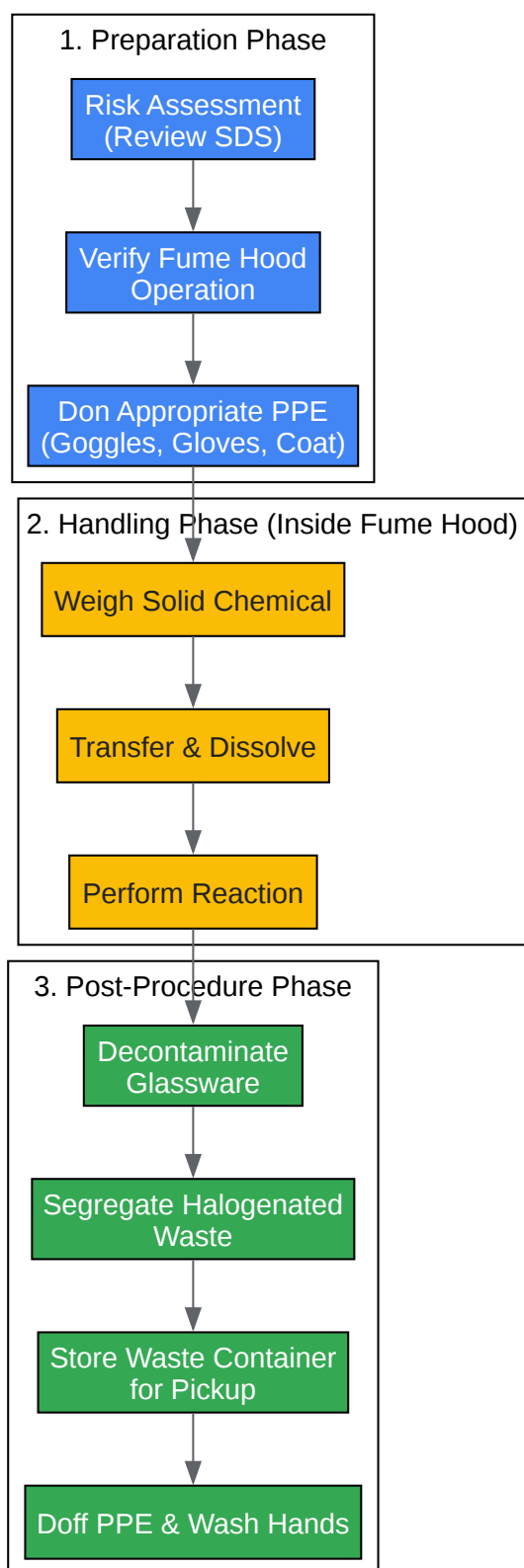
3. Step-by-Step Handling Protocol:

- Transport: Transport the sealed container of **2-Bromo-5-iodopyrazine** from its storage location to the fume hood.
- Weighing: Tare a suitable container (e.g., a glass vial) on a balance inside the fume hood. Carefully transfer the required amount of the solid using a spatula, minimizing the creation of airborne dust.
- Transfer/Dissolution: If preparing a solution, add the solvent to the solid within the fume hood. Ensure the process is slow enough to avoid splashing.
- Reaction Setup: Conduct all subsequent reaction steps within the fume hood. Keep the fume hood sash at the lowest practical height.[7]
- Cleanup: Decontaminate any contaminated glassware with a suitable solvent (e.g., acetone). Collect this rinsate in the designated halogenated waste container.[7]

4. Waste Disposal:

- All solid **2-Bromo-5-iodopyrazine** waste, contaminated consumables (gloves, weighing paper, pipette tips), and rinsates must be disposed of in a clearly labeled hazardous waste container for halogenated organic compounds.[7][9]
- Never mix halogenated waste with non-halogenated waste streams.[7] Follow all institutional and local regulations for hazardous waste disposal.

The diagram below visualizes this comprehensive workflow.



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Caption: Step-by-step safe handling workflow for **2-Bromo-5-iodopyrazine**.

Section 5: Emergency Response Protocols

Accidental Release (Spill):

- Evacuate non-essential personnel from the immediate area.
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand or vermiculite to avoid creating dust.[\[10\]](#)
- Sweep up the contained material and place it into a sealed, labeled container for hazardous waste disposal.[\[11\]](#)[\[12\]](#)
- Do not allow the product to enter drains or waterways.[\[3\]](#)

Personal Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[11\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and plenty of water.[\[6\]](#)[\[11\]](#) Seek medical attention if irritation develops or persists.[\[3\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[6\]](#) If symptoms like coughing or shortness of breath occur, seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[11\]](#)

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)
- Hazards: Combustion may produce toxic and corrosive fumes, including carbon oxides, nitrogen oxides (NO_x), hydrogen bromide, and hydrogen iodide.[\[11\]](#)[\[12\]](#)

- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous combustion products.[11][12]

Section 6: Storage and Stability

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[12][13] Some suppliers recommend refrigerated storage.
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[14] Halogenated compounds can also be corrosive to metals over time, so storage in glass containers within a secondary plastic container is advisable.[9]
- Light Sensitivity: While not explicitly stated for this specific pyrazine, related bromo-iodopyridines are noted to be light-sensitive.[11] Therefore, storing the container in a dark place or using an amber vial is a prudent precaution.

Section 7: Toxicological & Ecological Profile

Toxicological Information: Specific toxicological studies on **2-Bromo-5-iodopyrazine** are not widely available in public literature.[3] The GHS classification is based on the irritant nature of the compound. The mechanism of irritation is likely due to its chemical reactivity, as discussed in Section 3. No data is available to suggest that the compound is a carcinogen or has reproductive toxicity.[11]

Ecological Information: No specific ecotoxicity data is available.[3] However, as with most synthetic halogenated organic compounds, it should be assumed to be potentially harmful to aquatic life with unknown persistence and bioaccumulation potential. Therefore, every effort must be made to prevent its release into the environment.[3][15] Do not let the product enter drains, soil, or watercourses.

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